

Application Notes and Protocols for TCJL37 in Cytokine Signaling Research

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Compound of Interest

Compound Name: TCJL37

Cat. No.: B611249

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Introduction

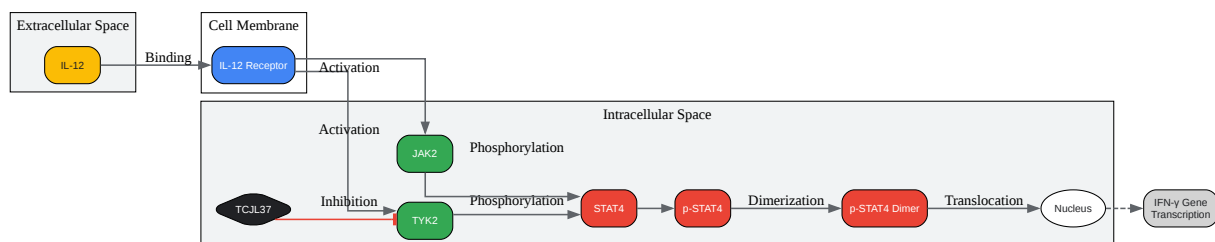
TCJL37 is a potent and selective inhibitor of Tyrosine Kinase 2 (TYK2), a member of the Janus kinase (JAK) family of non-receptor tyrosine kinases.[1][2] TYK2 plays a crucial role in the signaling pathways of several key cytokines, including interleukin-12 (IL-12), IL-23, and Type I interferons. These cytokines are integral to both innate and adaptive immunity, and their dysregulation is implicated in a variety of inflammatory and autoimmune diseases. By selectively targeting TYK2, **TCJL37** offers a valuable tool for dissecting the roles of these cytokine pathways in health and disease, and serves as a lead compound for the development of novel therapeutics.

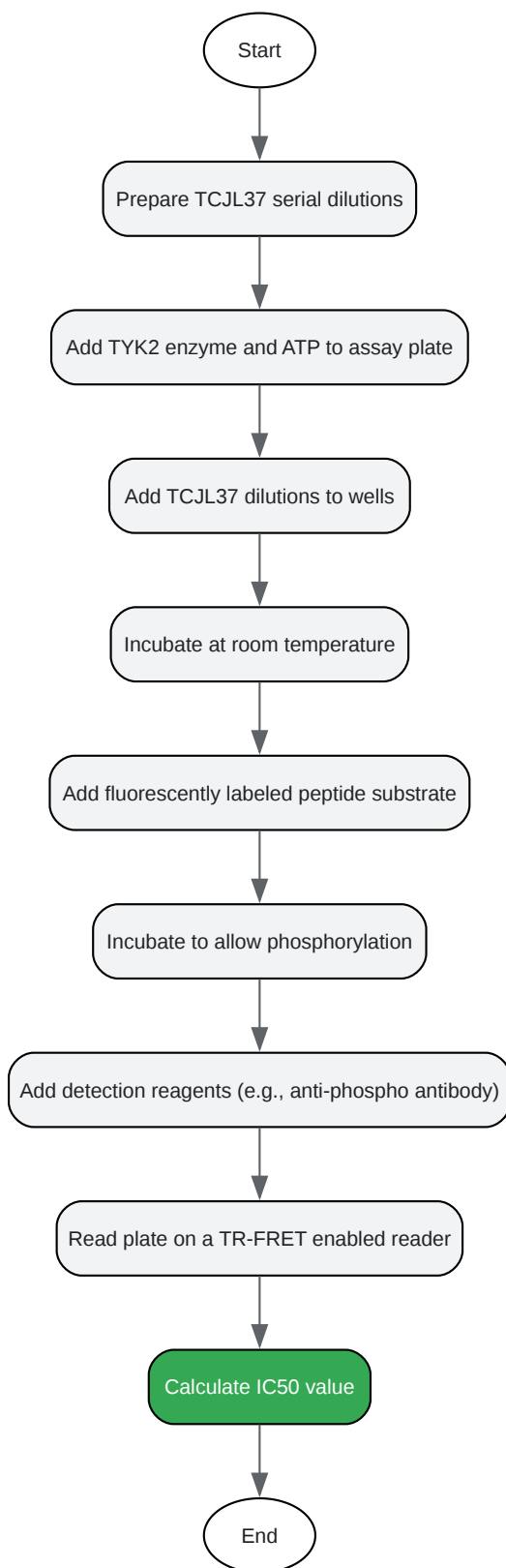
This document provides detailed application notes and experimental protocols for the use of **TCJL37** in studying cytokine signaling, with a focus on the IL-12/STAT4 pathway.

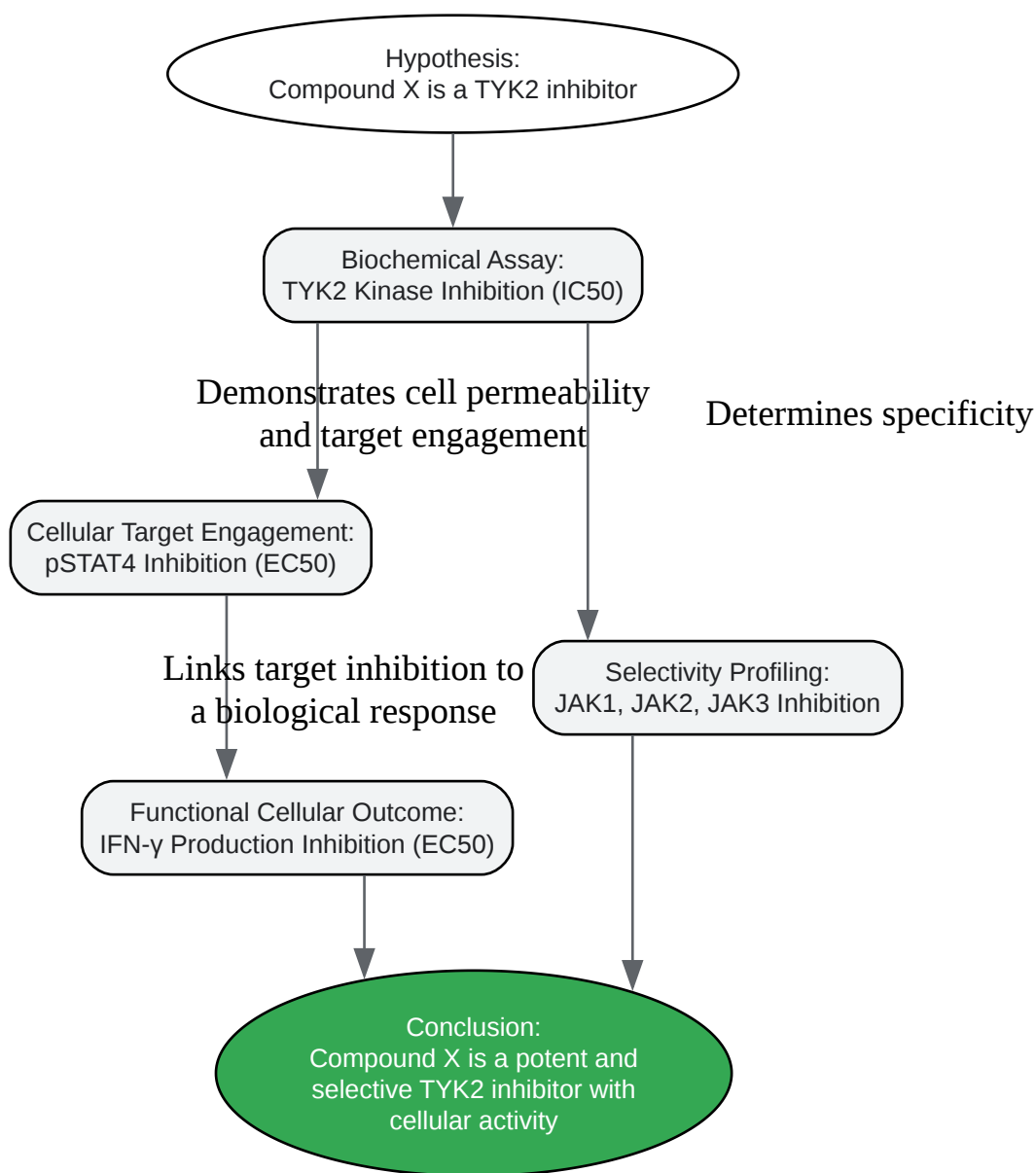
Mechanism of Action

TCJL37 exerts its inhibitory effect by targeting the ATP-binding site of the TYK2 kinase domain. This inhibition prevents the autophosphorylation of TYK2 and the subsequent phosphorylation of its downstream substrates, primarily the Signal Transducer and Activator of Transcription (STAT) proteins. In the context of IL-12 signaling, **TCJL37** blocks the TYK2-mediated phosphorylation of STAT4, a key step in the activation of Th1 cells and the production of interferon-gamma (IFN- γ).

Below is a diagram illustrating the IL-12 signaling pathway and the inhibitory action of **TCJL37**.







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References

- 1. Lead optimization of a 4-aminopyridine benzamide scaffold to identify potent, selective, and orally bioavailable TYK2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
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